

Application Notes and Protocols for ICG-Amine Bioconjugation to Antibodies

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	ICG-amine	
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Introduction

Indocyanine green (ICG) is a near-infrared (NIR) fluorescent dye widely utilized in medical diagnostics and imaging.[1][2] Its peak spectral absorption and emission in the NIR window (approximately 780 nm and 810 nm, respectively) allow for deep tissue penetration of light, making it an ideal candidate for in vivo imaging applications.[2][3][4] For targeted imaging, ICG can be conjugated to antibodies that specifically recognize biomarkers on the surface of cells or tissues of interest. This is commonly achieved by using an amine-reactive derivative of ICG, such as ICG-NHS ester, which forms a stable covalent bond with primary amines (e.g., lysine residues) on the antibody.

This document provides a detailed protocol for the bioconjugation of amine-reactive ICG to antibodies, guidance on optimizing the reaction conditions, and methods for characterizing the final conjugate.

Principles of ICG-Amine Bioconjugation

The most common strategy for labeling antibodies with ICG involves the use of an N-hydroxysuccinimide (NHS) ester derivative of ICG (ICG-NHS). This amine-reactive group readily reacts with primary amines on the antibody, primarily the ϵ -amino groups of lysine



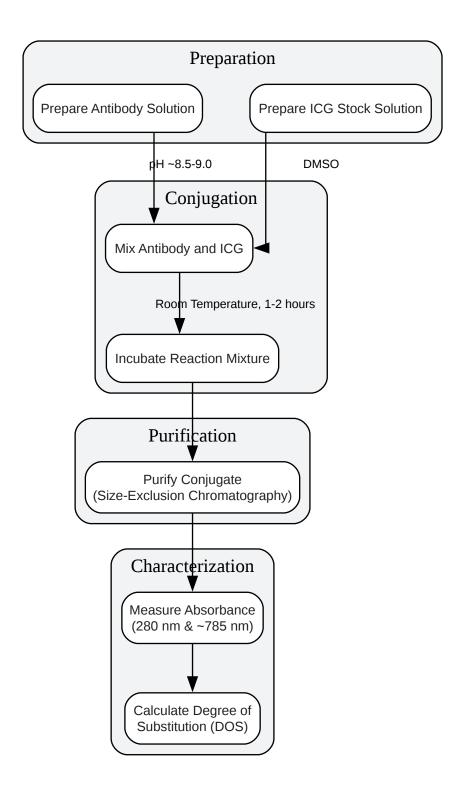
residues, to form a stable amide bond. The reaction is typically carried out in a buffer with a slightly alkaline pH (8.0-9.0) to ensure the amino groups are deprotonated and thus nucleophilic.

Experimental Protocols Materials and Reagents

- Antibody of interest (BSA-free, in a suitable buffer like PBS)
- Amine-reactive ICG (e.g., ICG-NHS ester)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Reaction Buffer: 1 M Sodium Bicarbonate (pH 8.5-9.0) or 1 M Phosphate Buffer (pH 8.5-9.0)
- Purification column (e.g., Sephadex G-25 or other size-exclusion chromatography column)
- Spectrophotometer
- Centrifugal filters (optional)

Experimental Workflow





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Caption: Workflow for ICG-Antibody Conjugation.

Step-by-Step Protocol



1. Preparation of Antibody Solution

- Ensure the antibody solution is free of bovine serum albumin (BSA) and other proteins containing primary amines, as these will compete with the antibody for conjugation.
- If necessary, buffer exchange the antibody into a suitable reaction buffer (e.g., Phosphate Buffered Saline, PBS) at a concentration of at least 2 mg/mL.
- Just before conjugation, adjust the pH of the antibody solution to 8.5 9.0 using the 1 M
 Sodium Bicarbonate or Phosphate Buffer. A common method is to add 1 part of 1 M buffer to 9 parts of the antibody solution.

2. Preparation of ICG Stock Solution

- Amine-reactive ICG dyes are moisture-sensitive and should be stored at ≤ -15°C, protected from light.
- Warm the vial of ICG-NHS ester to room temperature before opening to prevent moisture condensation.
- Dissolve the ICG-NHS ester in anhydrous DMSO to a final concentration of 10 mg/mL. The reconstituted DMSO stock solution can be stored at ≤ -15°C for a few weeks.

3. Conjugation Reaction

- The molar ratio of ICG to antibody is a critical parameter that needs to be optimized for each specific antibody. A starting point is to use a 5:1 to 20:1 molar excess of ICG to the antibody.
- Add the calculated volume of the ICG stock solution to the pH-adjusted antibody solution while gently vortexing. The final concentration of DMSO in the reaction mixture should be less than 10%.
- Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.
- 4. Purification of the ICG-Antibody Conjugate
- Following incubation, it is crucial to remove unconjugated ICG and any reaction byproducts. This is typically achieved using size-exclusion chromatography (e.g., a Sephadex G-25



column).

- Equilibrate the column with PBS (pH 7.2-7.4).
- Apply the reaction mixture to the column and collect the fractions. The first colored fractions
 will contain the ICG-antibody conjugate, while the later fractions will contain the
 unconjugated dye.
- Alternatively, centrifugal filters can be used for purification.
- 5. Characterization of the ICG-Antibody Conjugate
- Degree of Substitution (DOS): The DOS, which is the average number of ICG molecules conjugated to each antibody, is a key parameter for quality control. An optimal DOS is typically between 2 and 10.
 - Measure the absorbance of the purified conjugate at 280 nm (for the antibody) and at the maximum absorbance of ICG (around 785 nm).
 - The concentration of the antibody and the ICG can be calculated using the Beer-Lambert law (A = ϵ cl), where A is the absorbance, ϵ is the molar extinction coefficient, c is the concentration, and I is the path length.
 - The DOS can then be calculated using the following formula:

DOS = [Concentration of ICG] / [Concentration of Antibody]

A correction factor may be needed for the absorbance at 280 nm from the ICG dye.

Data Presentation

Table 1: Recommended Starting Molar Ratios for Optimization

Parameter	Condition 1	Condition 2	Condition 3	Condition 4
Molar Ratio (ICG:Antibody)	5:1	10:1	15:1	20:1



Table 2: Typical Physicochemical Properties of ICG-NHS Ester

Property	Value	Reference
Excitation Maximum (nm)	~785	
Emission Maximum (nm)	~811	
Molecular Weight (g/mol)	~828	
Reactive Group	NHS ester	_
Reacts With	Primary amines	

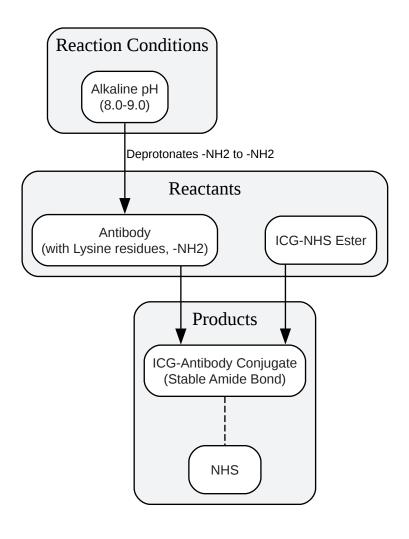
Optimization and Troubleshooting

The optimal ICG-to-antibody ratio can vary depending on the specific antibody and the desired application.

- Low DOS: If the degree of substitution is too low, the fluorescent signal will be weak. To increase the DOS, consider increasing the molar excess of ICG in the reaction, increasing the reaction time, or ensuring the pH of the reaction buffer is optimal.
- High DOS and Aggregation: Over-labeling can lead to antibody aggregation and reduced immunoreactivity. If aggregation is observed (e.g., precipitation or presence of high molecular weight species in size-exclusion chromatography), reduce the molar excess of ICG. Some ICG derivatives are known to be amphiphilic and can promote aggregation.
- Instability: ICG is susceptible to photobleaching and degradation in aqueous solutions. Store
 the final conjugate at 4°C, protected from light, and for long-term storage, consider adding a
 carrier protein like BSA (0.1%) and storing at -20°C or -80°C.

Signaling Pathway and Logical Relationships





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Caption: Amine-Reactive Conjugation Chemistry.

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- To cite this document: BenchChem. [Application Notes and Protocols for ICG-Amine Bioconjugation to Antibodies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12419035#icg-amine-bioconjugation-protocol-for-antibodies]

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